

Dexpramipexole for Eosinophilic Asthma: Clinical Trial Application Notes and Protocols

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Compound of Interest

Compound Name: Dexpramipexole

Cat. No.: B1663564

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These application notes provide a detailed overview of the dosage, administration, and experimental protocols for **dexpramipexole** as investigated in clinical trials for eosinophilic asthma. The information is compiled from publicly available data from studies such as the Phase II EXHALE trial (NCT04046939).

Dexpramipexole Dosage and Administration

Dexpramipexole has been investigated as an oral therapeutic agent for patients with moderate-to-severe eosinophilic asthma. The administration protocol in pivotal clinical trials followed a randomized, double-blind, placebo-controlled design.

Dosage Regimen

Study participants were randomized to receive one of several twice-daily (BID) oral doses of **dexpramipexole** or a matching placebo.^{[1][2][3][4]} The typical treatment duration for the primary assessment in these trials was 12 weeks.^[1]

Table 1: **Dexpramipexole** Dosage Arms in the EXHALE Phase 2 Clinical Trial

Treatment Group	Dosage	Administration Route	Frequency
Dexpramipexole Arm 1	37.5 mg	Oral	Twice Daily (BID)
Dexpramipexole Arm 2	75 mg	Oral	Twice Daily (BID)
Dexpramipexole Arm 3	150 mg	Oral	Twice Daily (BID)
Placebo Arm	Matching Placebo	Oral	Twice Daily (BID)

Patient Population

The target population for these clinical trials consisted of adults with inadequately controlled moderate-to-severe eosinophilic asthma. Key inclusion criteria typically included a blood absolute eosinophil count (AEC) of ≥ 300 cells per microliter.

Experimental Protocols

The following sections detail the methodologies for the key experiments conducted in the clinical trials to assess the efficacy and pharmacodynamic effects of **dexpramipexole**.

Primary Endpoint: Absolute Eosinophil Count (AEC)

The primary endpoint in the clinical trials was the relative change in blood absolute eosinophil count (AEC) from baseline to the end of the treatment period (e.g., week 12).

Protocol for Absolute Eosinophil Count (AEC) Measurement:

- Blood Sample Collection:
 - Collect whole blood samples from participants via venipuncture into tubes containing ethylenediaminetetraacetic acid (EDTA) as an anticoagulant.
 - Ensure proper mixing of the blood with the anticoagulant to prevent clotting.

- Process the samples within 4 hours of collection for optimal accuracy. If immediate processing is not possible, samples can be refrigerated for up to 24 hours.
- Automated Hematology Analysis:
 - Utilize an automated hematology analyzer for performing a complete blood count (CBC) with a differential.
 - These analyzers use flow cytometry and other methods to differentiate and count the various types of white blood cells, including eosinophils.
- Calculation of AEC:
 - The analyzer will report the percentage of eosinophils in the total white blood cell count.
 - The absolute eosinophil count is calculated by multiplying the total white blood cell count by the percentage of eosinophils.
 - The result is expressed as cells per microliter (cells/ μ L) of blood.

Key Secondary Endpoint: Lung Function (Spirometry)

A key secondary endpoint was the change from baseline in pre-bronchodilator Forced Expiratory Volume in one second (FEV1) at the end of the treatment period.

Protocol for Spirometry:

Spirometry was performed in accordance with the American Thoracic Society (ATS) and European Respiratory Society (ERS) guidelines.

- Patient Preparation:
 - Instruct participants to withhold their morning asthma medication before scheduled pre-bronchodilator spirometry.
 - Ensure the participant is seated comfortably in an upright position.
 - Explain the procedure clearly and demonstrate the required breathing maneuver.

- Maneuver:
 - The participant inhales as deeply as possible.
 - They then exhale as forcefully and completely as possible into the spirometer mouthpiece.
 - A nose clip is used to prevent air from escaping through the nose.
- Data Collection and Quality Control:
 - Record the Forced Vital Capacity (FVC) and FEV1.
 - Perform a minimum of three acceptable maneuvers.
 - The two largest FVC and FEV1 values should be within 150 mL of each other to ensure reproducibility.
 - The highest FEV1 value from the acceptable maneuvers is used for analysis.

Exploratory Endpoint: Nasal Eosinophil Peroxidase (EPX)

Nasal eosinophil peroxidase (EPX), a biomarker for tissue eosinophilia, was assessed as an exploratory endpoint.

Protocol for Nasal Eosinophil Peroxidase (EPX) Measurement:

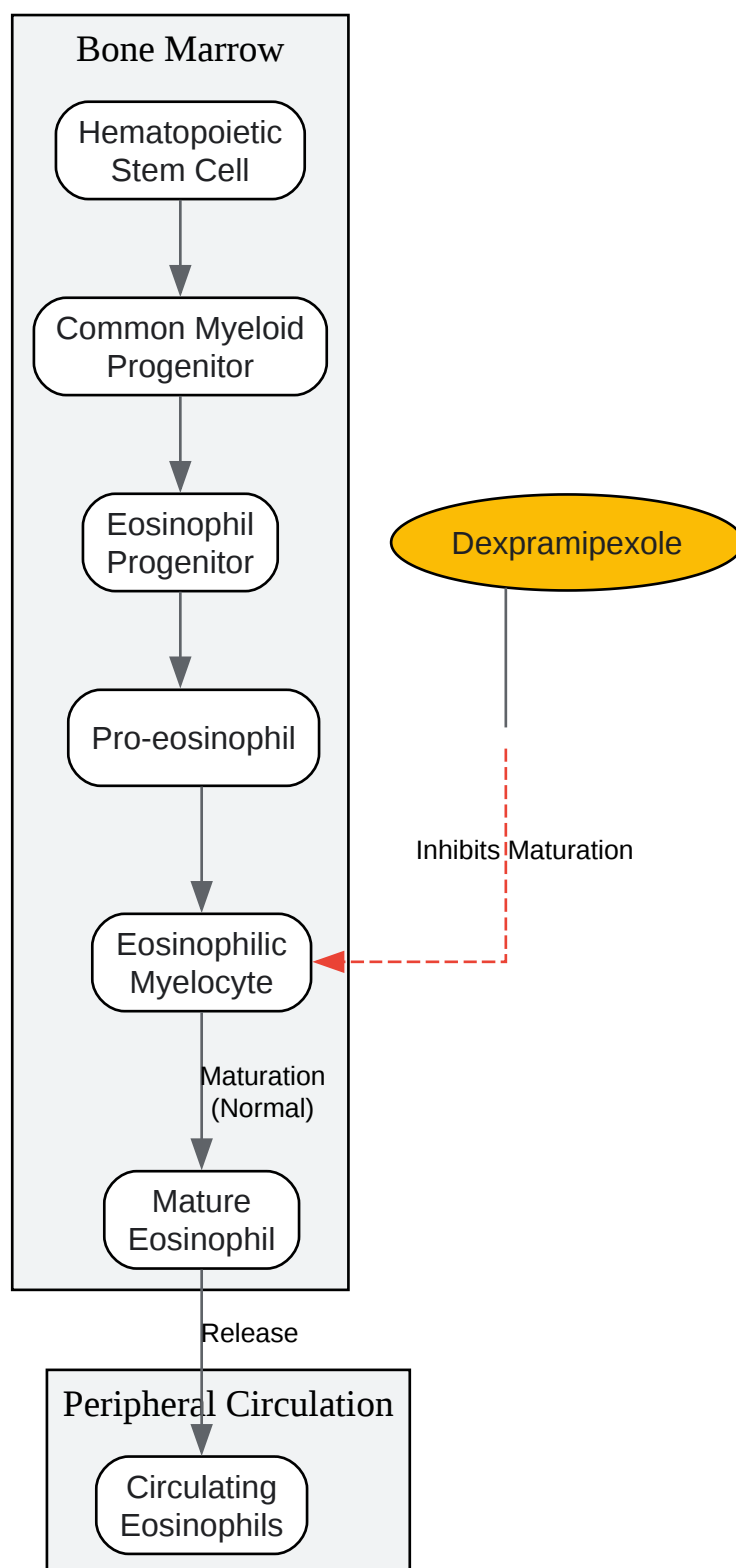
- Sample Collection:
 - Collect nasal secretions using a standardized method, such as a nasal swab or brush.
 - For a nasal swab, a sterile polyester fiber-tipped swab is passed along the nasal floor and below the inferior turbinate multiple times in each nostril.
- Sample Processing:
 - The collected secretions are eluted from the swab or brush into a buffer solution.

- The sample is then centrifuged to pellet any cells and debris.
- EPX Quantification:
 - The supernatant is analyzed for EPX levels using an enzyme-linked immunosorbent assay (ELISA).
 - The ELISA is designed to specifically detect and quantify human eosinophil peroxidase.
 - The results are typically normalized to the total protein concentration in the sample and expressed as ng/μg of protein.

Signaling Pathways and Experimental Workflows

Proposed Mechanism of Action of Dexpramipexole

The current understanding of **dexpramipexole**'s mechanism of action is that it inhibits the maturation of eosinophils in the bone marrow, leading to a reduction in circulating eosinophils. While the precise molecular targets have not been fully elucidated, the available evidence suggests an interference with the later stages of eosinophil development.

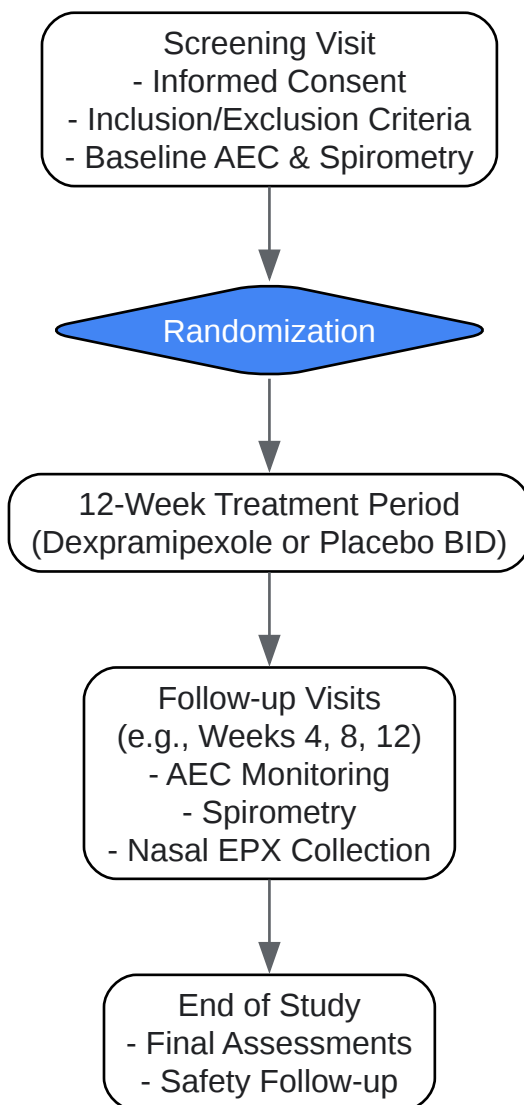


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Caption: Proposed mechanism of **dexamipexole** in inhibiting eosinophil maturation.

Experimental Workflow for Dexpramipexole Clinical Trial

The following diagram illustrates the general workflow for a patient participating in a clinical trial of **dexpramipexole** for eosinophilic asthma.



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